

Long-term stability and storage conditions for IR-820

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Compound of Interest

Compound Name: IR-820

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An In-depth Technical Guide on the Long-Term Stability and Storage of IR-820

For researchers, scientists, and professionals in drug development, understanding the stability profile of near-infrared (NIR) dyes like **IR-820** is critical for ensuring experimental reproducibility, therapeutic efficacy, and safety. **IR-820**, a cyanine dye, is gaining attention for applications in fluorescence imaging and photothermal therapy due to its favorable optical properties. However, like many organic dyes, its stability is influenced by a variety of environmental factors. This guide provides a comprehensive overview of the long-term stability and optimal storage conditions for **IR-820** in its solid form and in various formulations.

Stability of Solid-State IR-820

The stability of **IR-820** in its powdered form is crucial for long-term storage and serves as the baseline for its use in experimental and therapeutic contexts. When stored correctly, the solid dye maintains its integrity for extended periods.

Table 1: Recommended Storage Conditions and Stability for Solid **IR-820**

Parameter	Condition	Duration	Source
Temperature	-20°C	3 years	[1]

| Atmosphere | Sealed, away from moisture | Not specified [[2]] |

Stability of IR-820 in Solution

The stability of **IR-820** diminishes significantly once it is dissolved. Aqueous solutions are particularly susceptible to degradation, a critical consideration for most biological applications. The choice of solvent and storage conditions for stock solutions can mitigate this instability.

Table 2: Stability of **IR-820** in Various Solutions

Solvent/Medium	Storage Temperature	Storage Conditions	Observed Stability	Source
General Solutions	Not specified	Not specified	Generally unstable; prepare fresh	[1]
Stock Solution	-80°C	Sealed, away from moisture	Up to 6 months	[2]
Stock Solution	-20°C	Sealed, away from moisture	Up to 1 month	[2]
Aqueous Solution	Room Temperature (~25°C)	Dark	15% decrease in absorbance after 6 days	[3]
Aqueous Solution	Room Temperature (~25°C)	Bright Light	Continuous decrease in absorbance	[3]
MilliQ Water	4°C	Not specified	Loss of absorption capabilities after 3 weeks	[4][5]

| Serum | Not specified | Continuous 793 nm laser irradiation (20 mW/cm²) | Good photostability; no noticeable decrease in emission for 60 min |[6] |

Enhanced Stability Through Formulation

To overcome the inherent instability of free **IR-820**, especially in physiological environments, various formulation strategies have been developed. Encapsulating the dye within nanoparticles or complexing it with proteins drastically improves its chemical, colloidal, and photostability.

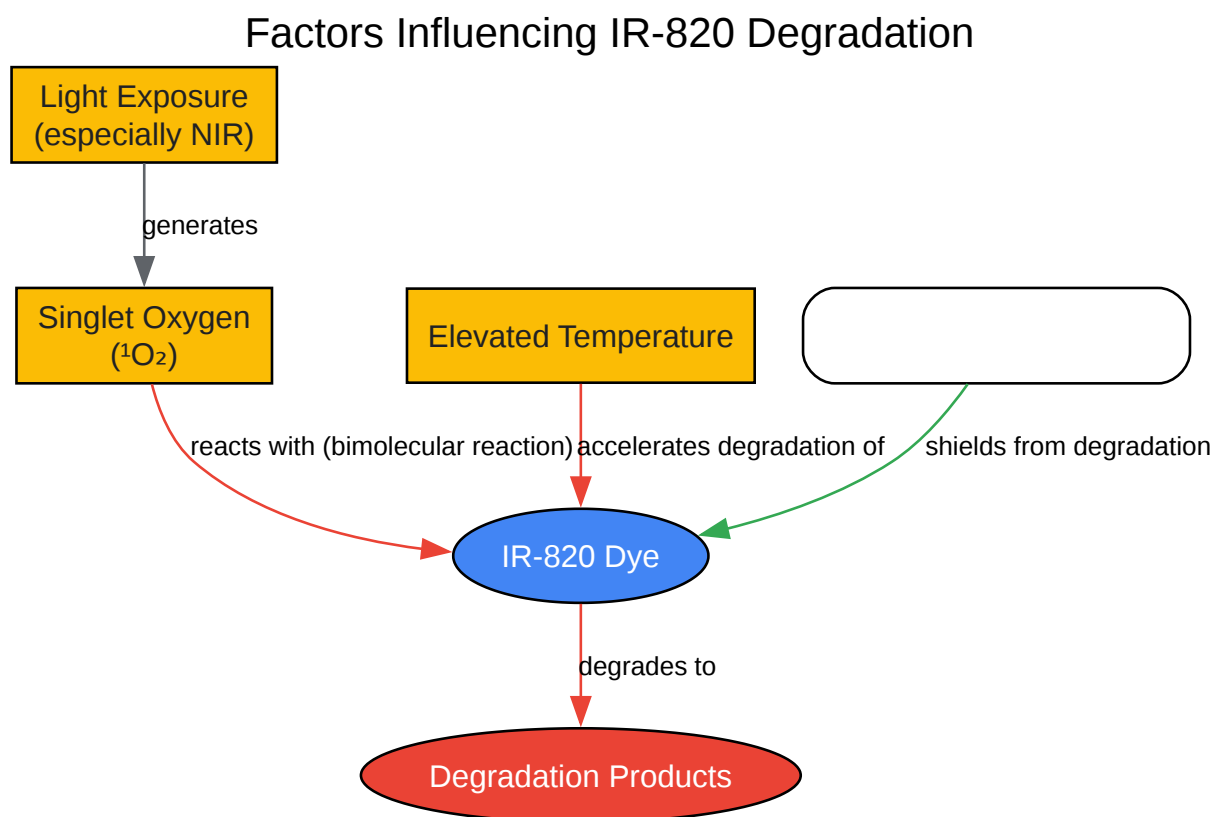
Table 3: Stability of Formulated **IR-820**

Formulation	Medium	Storage Conditions	Observed Stability	Source
PLGA Nanoparticles	Aqueous	4°C	Fairly maintained optical properties after 3 weeks; stable size and PDI for 7 days	[4][5]
Dendrimer Complex	Aqueous	Various (4°C, RT, dark, bright)	Improved stability compared to free IR-820 under all conditions	[3][7]
Human Serum Albumin (HSA) Complex	Water, PBS, FBS	Not specified	Good optical and colloidal stability for at least 48 hours	[8]
HSA Complex	Not specified	Continuous 808 nm laser irradiation	Improved photostability vs. free IR-820	[8]
HSA Complex	Aqueous	Heated up to 80°C for 10 min	Thermally stable	[8]

| PCLGC Composite Nanoparticles | Aqueous | 4°C in dark | Good stability of the dye inside the polymer for 10 days [[9] |

Degradation Pathways and Influencing Factors

The degradation of **IR-820** is primarily driven by photobleaching and reactions with reactive oxygen species. Understanding these pathways is key to preventing dye decomposition.



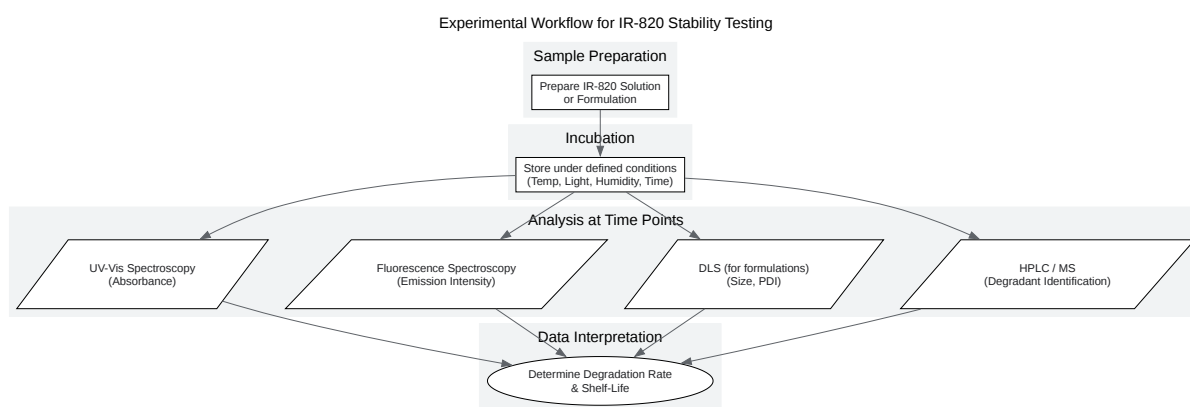
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Caption: Factors contributing to the degradation of **IR-820**.

As a cyanine dye, **IR-820** is known to have relatively low photostability.[10] The primary mechanism of photodegradation involves a bimolecular reaction of the dye's heptamethine chain with photogenerated singlet oxygen.[10] This highlights the importance of protecting the dye from excessive light exposure and oxygen, particularly when in solution. Formulations that shield the dye molecule, such as encapsulation in a polymer matrix, can significantly enhance its stability.[3][7][9]

Experimental Protocols for Stability Assessment

Evaluating the stability of **IR-820** requires a systematic approach employing various analytical techniques. The choice of method depends on whether the dye is in its free form or encapsulated within a delivery system.



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Caption: General workflow for assessing the stability of **IR-820**.

A. Preparation of Samples: **IR-820** solutions or formulations are prepared in the desired medium (e.g., water, PBS, serum). A baseline (Time 0) measurement is taken immediately after preparation.

B. Storage Conditions: Samples are aliquoted and stored under a matrix of controlled environmental conditions. These typically include:

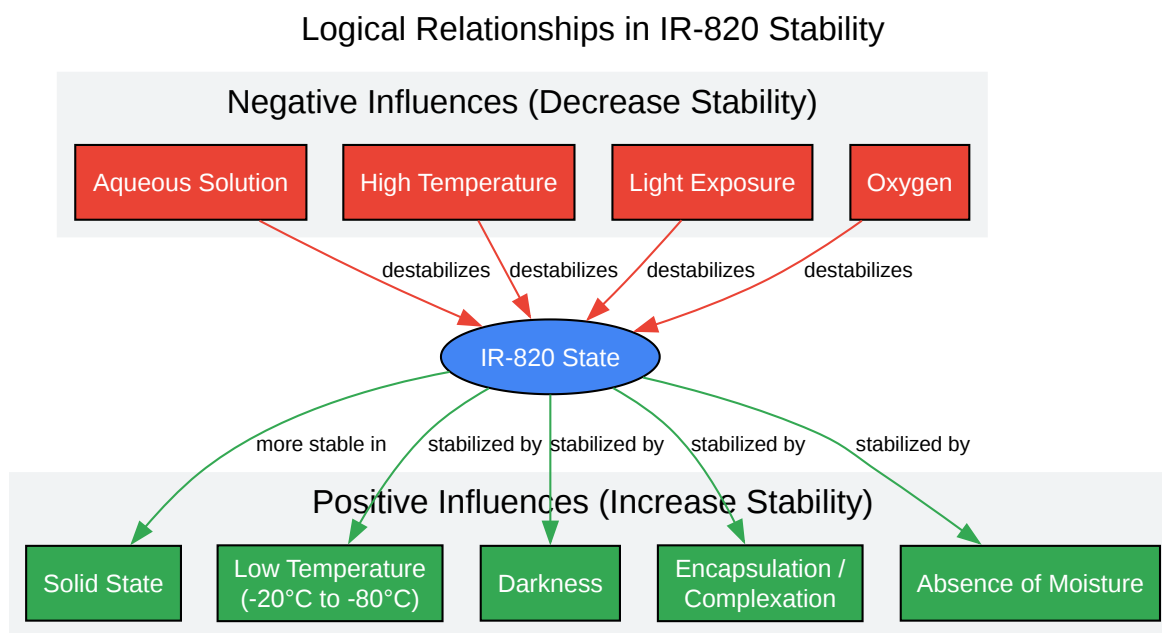
- Temperature: Refrigerated (4°C), room temperature (~25°C), and elevated temperatures (e.g., 37°C, 50°C).[3][8][11]
- Light: Protected from light (dark) versus exposure to ambient or high-intensity light.[3]

C. Analytical Techniques for Monitoring Stability: At predetermined time intervals, samples are withdrawn and analyzed using one or more of the following methods:

- UV-Vis Spectrophotometry: This is the most common method to assess the chemical stability of the dye. The absorbance spectrum is recorded, and a decrease in the characteristic peak of **IR-820** (around 820 nm) indicates degradation.[3][4][5]
- Fluorescence Spectroscopy: Used to evaluate photostability by measuring the fluorescence emission intensity over time. A decrease in intensity signifies photobleaching or degradation. [6][8]
- High-Performance Liquid Chromatography (HPLC): HPLC is a powerful technique for separating the parent **IR-820** from its degradation products, allowing for precise quantification of the remaining active compound.[12]
- Mass Spectrometry (MS): Often coupled with chromatography, MS is used to identify the chemical structures of degradation products, providing insight into the degradation mechanism.[10]
- Dynamic Light Scattering (DLS): For nanoparticle formulations, DLS is essential for assessing colloidal stability. It measures changes in the hydrodynamic size and polydispersity index (PDI) over time. An increase in these values may indicate aggregation. [4][5]

Summary of Key Stability Factors

The long-term stability of **IR-820** is not intrinsic but rather a function of its environment. The following diagram summarizes the critical relationships between **IR-820** and the factors that govern its stability.



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Caption: Key factors that positively and negatively impact **IR-820** stability.

In conclusion, while **IR-820** is a promising agent for NIR imaging and therapy, its utility is highly dependent on proper handling and storage. In its solid form, it is stable for years under recommended conditions. However, in solution, it is prone to degradation. The most effective strategy to ensure long-term stability for biological applications is the use of protective formulations, such as encapsulation in nanoparticles or complexation with proteins like albumin. Researchers must carefully consider these factors and employ rigorous stability testing to ensure the validity and success of their investigations.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Loading IR820 Using Multifunctional Dendrimers with Enhanced Stability and Specificity - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Indocyanine-type Infrared-820 Encapsulated Polymeric Nanoparticle-Assisted Photothermal Therapy of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Rational synthesis of IR820–albumin complex for NIR-II fluorescence imaging-guided surgical treatment of tumors and gastrointestinal obstruction - RSC Advances (RSC Publishing) DOI:10.1039/D2RA00449F [pubs.rsc.org]
- 9. IR 820 stabilized multifunctional polycaprolactone glycol chitosan composite nanoparticles for cancer therapy - RSC Advances (RSC Publishing) DOI:10.1039/C5RA05997F [pubs.rsc.org]
- 10. On the photostability and luminescence of dye-sensitized upconverting nanoparticles using modified IR820 dyes - Nanoscale Advances (RSC Publishing) DOI:10.1039/D1NA00710F [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. Analytical Techniques In Stability Testing | Separation Science [sepscience.com]
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